

# Storage and handling guidelines for high-purity Gallium trichloride

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## Compound of Interest

Compound Name: Gallium trichloride

Cat. No.: B089036

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## Technical Support Center: High-Purity Gallium Trichloride

This guide provides researchers, scientists, and drug development professionals with essential information for the safe storage and handling of high-purity **Gallium Trichloride** ( $\text{GaCl}_3$ ).

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Gallium trichloride**?

A1: **Gallium trichloride** is a corrosive material that can cause severe skin burns and eye damage.[1][2][3] It reacts violently with water and moisture, releasing heat and toxic, corrosive fumes of hydrogen chloride.[1][4][5] Inhalation of its fumes can irritate and damage the mucous membranes.[1]

Q2: How should I properly store high-purity **Gallium trichloride**?

A2: Store **Gallium trichloride** in a tightly sealed, original container in a cool, dry, and well-ventilated area, away from water and moisture.[1][6] It is crucial to handle and store it under an inert gas atmosphere, such as nitrogen or argon, to prevent contact with humid air.[7] The storage area should be a designated corrosives area.[5][7]

Q3: What are the signs of **Gallium trichloride** decomposition or contamination?

A3: High-purity **Gallium trichloride** should be a colorless, needle-like crystalline solid.[2][4][8] Discoloration (e.g., a pale yellow hue) or the presence of fumes upon opening the container indicates hydrolysis due to moisture exposure.[4][9] The solid may also appear deliquescent, meaning it absorbs enough moisture from the air to dissolve and become liquid.[2][10]

Q4: What personal protective equipment (PPE) is mandatory when handling **Gallium trichloride**?

A4: When handling **Gallium trichloride**, you must wear chemical-resistant gloves (e.g., neoprene or rubber), chemical safety goggles and a face shield, and a lab coat or chemical-resistant apron.[1][3] All handling of the solid should be performed in a chemical fume hood to avoid inhalation of dust or fumes.[5][7] In situations where airborne concentrations may be high, a NIOSH/MSHA-approved respirator is necessary.[1]

## Troubleshooting Guide

Problem: The **Gallium trichloride** has turned into a liquid or slush in the container.

- Cause: This is likely due to the container seal being compromised, allowing moisture from the air to react with the  $\text{GaCl}_3$ . **Gallium trichloride** is highly hygroscopic and deliquescent.[2][10][11]
- Solution: The material is likely contaminated with hydrolysis byproducts. While it may still be usable for some applications where purity is not critical, it is no longer high-purity. For applications requiring high purity, the material should be disposed of according to your institution's hazardous waste guidelines.[1] To prevent this, always ensure containers are tightly sealed and stored in a desiccator or glovebox.

Problem: White fumes are observed when opening the **Gallium trichloride** container.

- Cause: Fumes indicate that the **Gallium trichloride** is reacting with moisture in the ambient air to form hydrochloric acid vapor.[4]
- Solution: Immediately close the container and move it to a controlled, dry atmosphere, such as a glovebox or a fume hood with a dry inert gas purge, before reopening.[1] This will minimize exposure and further reaction. Always handle **Gallium trichloride** in a well-ventilated area, preferably a chemical fume hood.[7][12]

Problem: The **Gallium trichloride** is not dissolving properly in an organic solvent.

- Cause: **Gallium trichloride** should be soluble in many organic solvents like benzene, ether, and carbon tetrachloride.[\[2\]](#)[\[4\]](#)[\[10\]](#) If it is not dissolving, the solvent may not be sufficiently anhydrous, leading to the formation of insoluble gallium oxychlorides.
- Solution: Ensure you are using a high-purity, anhydrous grade solvent. Consider purifying the solvent using appropriate drying techniques before use. The dissolution should also be performed under an inert atmosphere to prevent the introduction of moisture.

## Quantitative Data Summary

The following tables summarize key physical and chemical properties of **Gallium trichloride**.

Table 1: Physical Properties of **Gallium Trichloride**

Property	Value	Citations
Molecular Formula	GaCl <sub>3</sub>	<a href="#">[13]</a>
Molar Mass	176.073 g/mol	<a href="#">[2]</a>
Appearance	Colorless needle-like crystals	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[8]</a>
Density	2.47 g/cm <sup>3</sup>	<a href="#">[2]</a> <a href="#">[13]</a>
Melting Point	77.9 °C (172.2 °F)	<a href="#">[2]</a>
Boiling Point	201 °C (394 °F)	<a href="#">[2]</a> <a href="#">[13]</a>
Solubility	Very soluble in water (reacts violently), soluble in most organic solvents	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[13]</a> <a href="#">[14]</a>

Table 2: Safety and Hazard Information

Hazard Classification	Description	Citations
GHS Hazard Statement	H314: Causes severe skin burns and eye damage	
Reactivity	Reacts violently with water/moisture	[1][5]
Incompatible Materials	Water, moisture, strong oxidizing agents	[1][5][7]
Hazardous Decomposition Products	Hydrogen chloride (HCl) upon contact with water or upon thermal decomposition	[1]

## Experimental Protocols

Protocol: Safe Dissolution of High-Purity **Gallium Trichloride** in an Anhydrous Organic Solvent

Objective: To prepare a solution of **Gallium trichloride** for use in a moisture-sensitive reaction.

Materials:

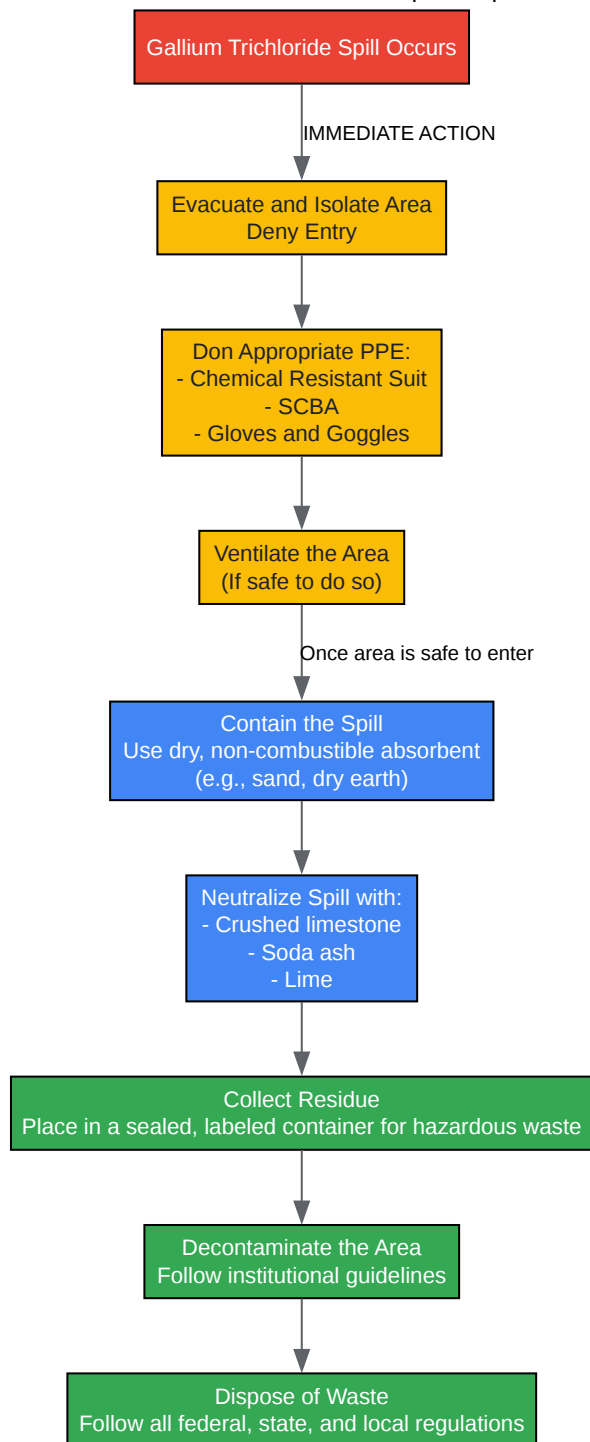
- High-purity **Gallium trichloride**
- Anhydrous organic solvent (e.g., diethyl ether, toluene)
- Schlenk flask or similar reaction vessel with a magnetic stir bar
- Septa and needles
- Inert gas source (Nitrogen or Argon) with a manifold
- Syringes for liquid transfer
- Glovebox (recommended)

Procedure:

- Preparation: Dry all glassware in an oven at  $>120^{\circ}\text{C}$  overnight and allow to cool under a stream of inert gas or in a desiccator. If not using a glovebox, assemble the glassware hot and purge with inert gas as it cools.
- Inert Atmosphere: Place the sealed container of **Gallium trichloride** and all other materials inside a glovebox. If a glovebox is not available, perform the following steps under a positive pressure of inert gas using a Schlenk line.
- Weighing: In the inert atmosphere, carefully open the **Gallium trichloride** container. Weigh the desired amount of  $\text{GaCl}_3$  into the Schlenk flask.
- Sealing: Immediately and securely seal the Schlenk flask with a septum. Reseal the main **Gallium trichloride** container.
- Solvent Addition: Add the anhydrous solvent to the Schlenk flask via a syringe through the septum.
- Dissolution: Begin stirring the mixture with the magnetic stir bar. Dissolution should be exothermic. If necessary, cool the flask in a water bath to control the temperature.
- Storage: Once fully dissolved, the solution can be used immediately or stored under a positive pressure of inert gas.

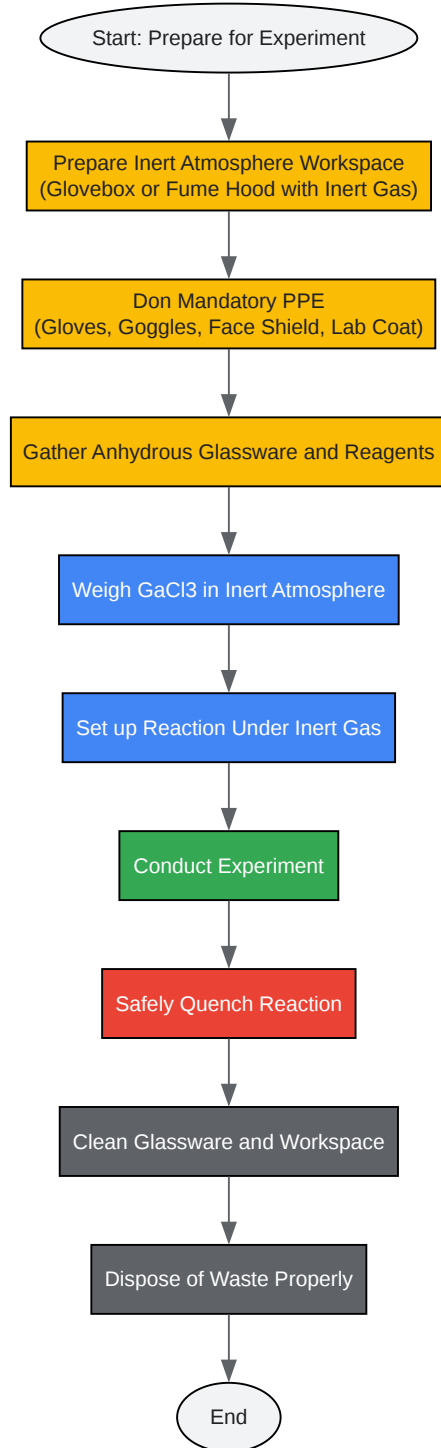
## Visualizations

## Workflow for Gallium Trichloride Spill Response



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Caption: A logical workflow for responding to a **Gallium trichloride** spill.

Experimental Workflow for Handling GaCl<sub>3</sub>

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Caption: A standard workflow for safely handling **Gallium trichloride** in a lab.

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